

Spectroscopic Data for Topiramate Azidosulfate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Topiramate Azidosulfate*

CAS No.: *106881-35-0*

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Introduction

Topiramate, a sulfamate-substituted monosaccharide, is a widely utilized antiepileptic drug.[1] During its synthesis and storage, various related substances and potential impurities can arise, necessitating rigorous analytical characterization to ensure pharmaceutical quality and safety. [2][3] One such critical process-related impurity and synthetic intermediate is **Topiramate Azidosulfate**, systematically named 2,3:4,5-bis-O-(1-methylethylidene)- β -D-fructopyranose azidosulfate.[4][5] The accurate identification and quantification of this impurity are paramount in drug development and manufacturing.

This technical guide provides a comprehensive overview of the spectroscopic data for **Topiramate Azidosulfate**, offering in-depth analysis and interpretation of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. This document is intended for researchers, scientists, and drug development professionals, providing not only the spectral data but also the underlying principles and practical methodologies for its characterization. The protocols and interpretations presented herein are grounded in established analytical practices to ensure scientific integrity and reproducibility.

Molecular Structure of Topiramate Azidosulfate

A clear understanding of the molecular structure of **Topiramate Azidosulfate** is fundamental to interpreting its spectroscopic data. The structure features a fructopyranose core with two isopropylidene protecting groups and an azidosulfate moiety.

Molecular structure of **Topiramate Azidosulfate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. For **Topiramate Azidosulfate**, both ^1H and ^{13}C NMR provide critical information for structural confirmation.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **Topiramate Azidosulfate**, recorded in CDCl_3 , displays characteristic signals corresponding to the protons of the fructopyranose ring and the isopropylidene groups.

Table 1: ^1H NMR Spectroscopic Data for **Topiramate Azidosulfate**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
4.62	d	1H	H-3
4.35	d	1H	H-4
4.25	m	1H	H-5
4.05	d	1H	H-1a
3.95	d	1H	H-1b
3.85	d	1H	H-6a
3.75	d	1H	H-6b
1.55	s	3H	CH ₃
1.48	s	3H	CH ₃
1.42	s	3H	CH ₃
1.35	s	3H	CH ₃

Source: G. M. de la-M., et al., 2022[4]

Interpretation of the ¹H NMR Spectrum:

- The signals for the ring protons (H-3, H-4, and H-5) appear in the downfield region (4.25-4.62 ppm) due to the deshielding effect of the adjacent oxygen atoms.
- The geminal protons on C-1 and C-6 are diastereotopic, and therefore, they appear as distinct doublets.
- The four sharp singlet signals between 1.35 and 1.55 ppm are characteristic of the four methyl groups of the two isopropylidene protecting groups. The slight difference in their chemical shifts arises from their different spatial orientations in the fused ring system.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information about the carbon skeleton of the molecule.

Table 2: ^{13}C NMR Spectroscopic Data for **Topiramate Azidosulfate**

Chemical Shift (δ) ppm	Assignment
112.5	C (isopropylidene)
109.8	C (isopropylidene)
102.1	C-2
79.8	C-3
78.5	C-4
70.9	C-5
64.2	C-1
62.8	C-6
26.5	CH_3
26.2	CH_3
25.8	CH_3
24.5	CH_3

Source: G. M. de la-M., et al., 2022^[4]

Interpretation of the ^{13}C NMR Spectrum:

- The signals for the quaternary carbons of the isopropylidene groups appear at 112.5 and 109.8 ppm.
- The anomeric carbon (C-2) resonates at 102.1 ppm.
- The carbons of the fructopyranose ring (C-1, C-3, C-4, C-5, and C-6) appear in the range of 62.8 to 79.8 ppm.
- The four methyl carbons of the isopropylidene groups are observed between 24.5 and 26.5 ppm.

Experimental Protocol for NMR Analysis

Figure 2. Workflow for NMR Analysis

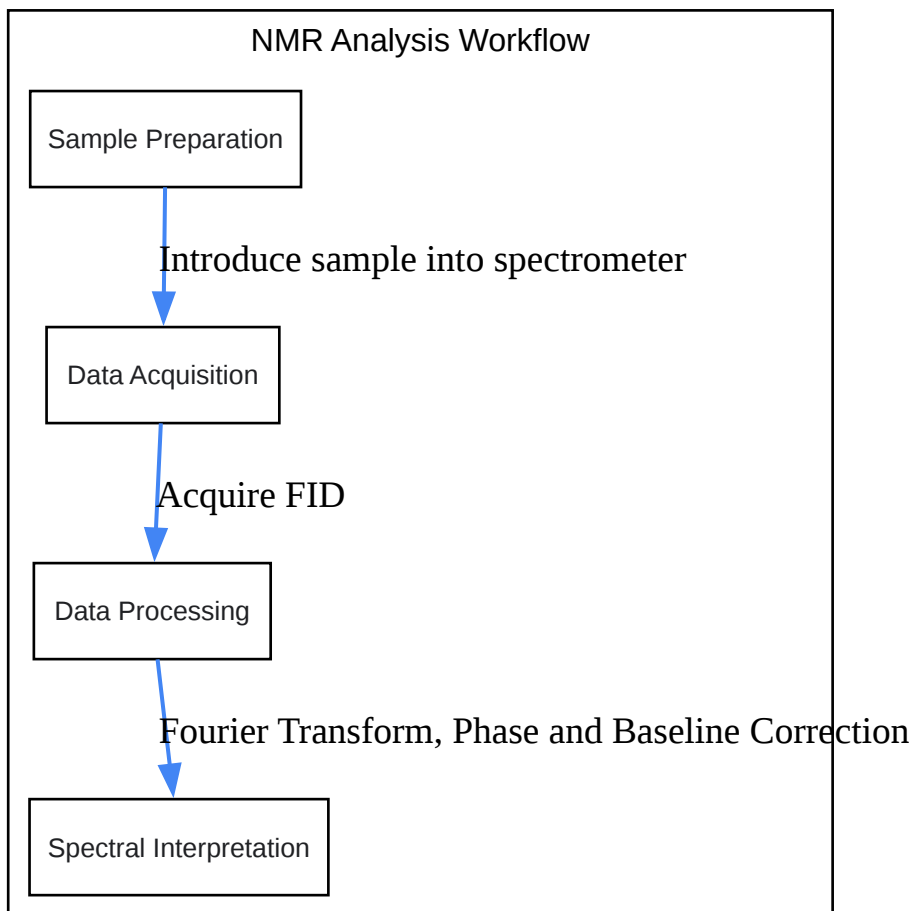
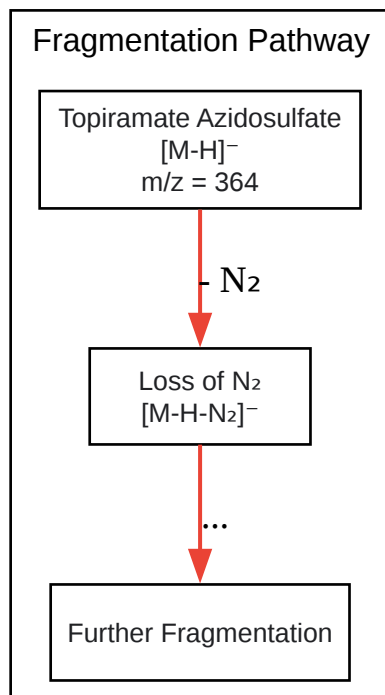


Figure 3. Proposed ESI-MS Fragmentation of Topiramate Azidosulfate

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Proposed ESI-MS fragmentation of **Topiramate Azidosulfate**.

In electrospray ionization (ESI) mass spectrometry, fragmentation of the deprotonated molecule of **Topiramate Azidosulfate** would likely be initiated by the loss of a neutral molecule. A plausible initial fragmentation step is the loss of nitrogen gas (N_2) from the azide group to form a nitrene intermediate, which can then undergo further rearrangements and fragmentation.

Experimental Protocol for LC-MS Analysis

1. Sample Preparation:

- Prepare a stock solution of **Topiramate Azidosulfate** in a suitable solvent such as acetonitrile or methanol at a concentration of approximately 1 mg/mL.
- Dilute the stock solution to a final concentration of 1-10 $\mu\text{g/mL}$ with the mobile phase.

2. Liquid Chromatography (LC) Parameters:

- Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m) is suitable for separating Topiramate and its impurities.
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient: A typical gradient would start with a low percentage of mobile phase B, which is gradually increased to elute the analyte.
- Flow Rate: 0.2-0.4 mL/min.
- Injection Volume: 1-5 μ L.

3. Mass Spectrometry (MS) Parameters:

- Ionization Mode: Electrospray Ionization (ESI), both positive and negative modes should be evaluated, though negative mode is likely more informative for this compound.
- Mass Analyzer: A high-resolution mass spectrometer such as a Time-of-Flight (TOF) or Orbitrap instrument is recommended for accurate mass measurements.
- Scan Range: m/z 100-500.
- Capillary Voltage: 3-4 kV.
- Source Temperature: 100-150 $^{\circ}$ C.

Conclusion

The spectroscopic data presented in this guide provide a comprehensive analytical profile of **Topiramate Azidosulfate**. The combination of NMR, IR, and MS techniques allows for the unambiguous identification and structural confirmation of this important Topiramate-related compound. The detailed experimental protocols and spectral interpretations serve as a valuable resource for researchers and scientists involved in the analysis of Topiramate and its impurities, ensuring the quality and safety of this widely used pharmaceutical agent.

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